

chemical properties and structure of benzhydryl isothiocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzhydryl isothiocyanate*

Cat. No.: *B1268038*

[Get Quote](#)

Benzhydryl Isothiocyanate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzhydryl isothiocyanate, also known as diphenylmethyl isothiocyanate, is an organic compound featuring a benzhydryl group (two phenyl rings attached to a single carbon) and a reactive isothiocyanate functional group. While structurally related to the extensively studied benzyl isothiocyanate (BITC), **benzhydryl isothiocyanate** possesses unique steric and electronic properties due to the presence of the second phenyl ring. This guide provides a detailed overview of the chemical properties, structure, and known experimental data for **benzhydryl isothiocyanate**, highlighting its distinction from its more common analogue and identifying areas for future research.

Chemical Properties and Structure

The fundamental chemical and physical properties of **benzhydryl isothiocyanate** are summarized below. These properties are crucial for its handling, characterization, and application in experimental settings.

Physicochemical Data

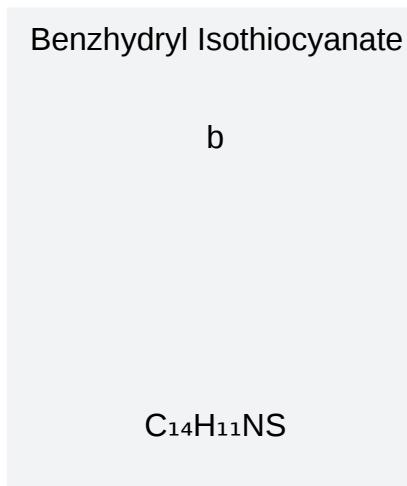
Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₁₁ NS	[1] [2]
Linear Formula	(C ₆ H ₅) ₂ CHNCS	[3]
Molecular Weight	225.31 g/mol	[1] [2] [3]
CAS Number	3550-21-8	[1] [2] [3]
Melting Point	57-61 °C	[3]
Appearance	Solid	[4]
Purity	≥97%	[3]

Structural Information

Benzhydryl isothiocyanate's structure is characterized by a central carbon atom bonded to two phenyl groups, a hydrogen atom, and the nitrogen atom of the isothiocyanate group (-N=C=S). The presence of the two bulky phenyl groups on the same carbon atom (the benzhydryl moiety) significantly influences the molecule's stereochemistry and reactivity compared to benzyl isothiocyanate, which has only one phenyl group.

The isothiocyanate group is a key functional group, known for its electrophilic nature and its ability to react with nucleophiles.[\[5\]](#) This reactivity is central to the biological activities observed in other isothiocyanate-containing compounds.

Structural Comparison of Isothiocyanates



[Click to download full resolution via product page](#)

Caption: Structural difference between benzhydryl and benzyl isothiocyanate.

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **benzhydryl isothiocyanate**.

- Infrared (IR) Spectroscopy: The NIST WebBook provides a gas-phase IR spectrum for **benzhydryl isothiocyanate**.^[1] Key characteristic peaks would include those corresponding to the aromatic C-H stretching, C=C stretching of the phenyl rings, and the strong, characteristic asymmetric stretching of the -N=C=S group.
- Mass Spectrometry (MS): The NIST WebBook also contains the electron ionization mass spectrum for this compound.^[6] The mass spectrum would show the molecular ion peak and fragmentation patterns characteristic of the benzhydryl group.

Synthesis and Reactivity

Synthesis

While detailed, step-by-step experimental protocols for the synthesis of **benzhydryl isothiocyanate** are not readily available in the reviewed literature, the general synthesis of isothiocyanates is well-established. One common method involves the reaction of a primary amine with carbon disulfide to form a dithiocarbamate salt, which is then desulfurized to yield the isothiocyanate.^[7] For **benzhydryl isothiocyanate**, the starting material would be benzhydrylamine.

Reactivity

The isothiocyanate functional group is a versatile electrophile that readily reacts with nucleophiles such as amines, thiols, and alcohols.^[5] For instance, benzyl isothiocyanate has been shown to react with amino and sulfhydryl groups in proteins to form thiourea and dithiocarbamate derivatives, respectively.^[5] It is expected that **benzhydryl isothiocyanate** would undergo similar reactions, although the increased steric hindrance from the two phenyl groups might affect the reaction kinetics.

Biological Activity and Signaling Pathways

There is a notable lack of published research specifically investigating the biological activity and associated signaling pathways of **benzhydryl isothiocyanate**. The majority of studies on related compounds have focused on benzyl isothiocyanate (BITC).

While the findings for BITC cannot be directly extrapolated to **benzhydryl isothiocyanate** due to structural differences, they provide a valuable starting point for future research into the

potential bioactivity of **benzhydryl isothiocyanate**. BITC has been reported to exhibit a wide range of biological activities, including:

- Anticancer Properties: BITC has been shown to induce apoptosis and inhibit cell proliferation in various cancer cell lines.[8][9]
- Modulation of Signaling Pathways: Studies on BITC have identified its interaction with several key cellular signaling pathways, including:
 - Wnt/β-catenin Pathway: BITC has been observed to regulate this pathway, which is crucial in carcinogenesis.[10]
 - PI3K/AKT/FOXO Pathway: Inhibition of this survival pathway has been associated with the tumor-suppressive effects of BITC.[11]
 - MAPK Signaling Pathway: BITC can modulate the MAPK pathway, which is involved in cell proliferation, differentiation, and apoptosis.[12][13]
 - mTOR Signaling: BITC has been shown to induce autophagy in cancer cells through the inhibition of mTOR signaling.[14][15]
 - STAT3 Pathway: BITC can induce reactive oxygen species (ROS)-dependent repression of the STAT3 protein.[16][17]

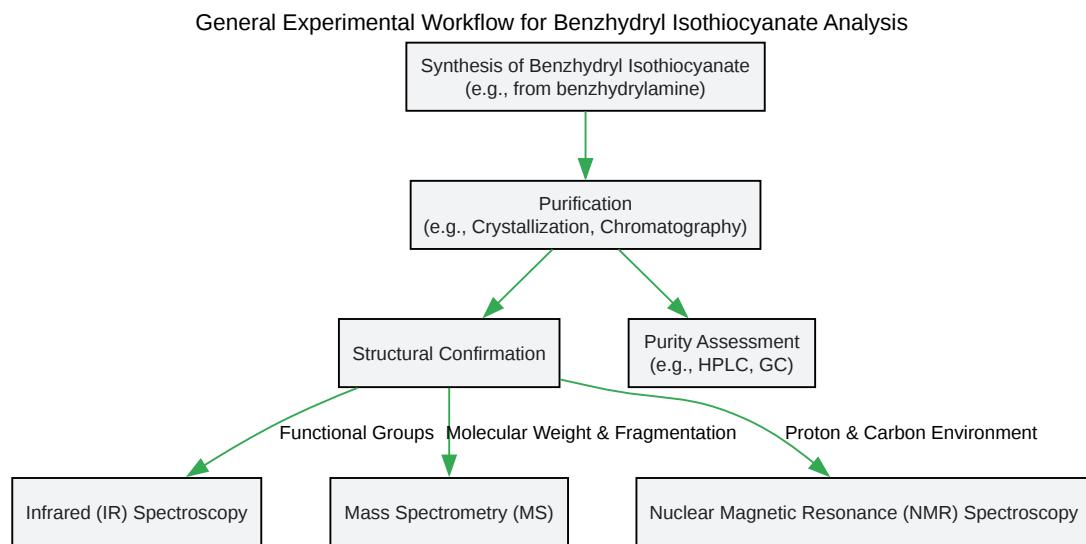
It is critical to reiterate that these biological activities and signaling pathway interactions are documented for benzyl isothiocyanate, and similar studies on **benzhydryl isothiocyanate** are currently lacking. The distinct three-dimensional structure of **benzhydryl isothiocyanate** may lead to different biological targets and activities.

Experimental Protocols

Detailed experimental protocols specifically for **benzhydryl isothiocyanate** are scarce in the literature. However, general methods for the analysis of related compounds can be adapted.

General Analytical Workflow

A general workflow for the characterization and analysis of **benzhydryl isothiocyanate** would involve synthesis, purification, and subsequent spectroscopic and spectrometric analysis.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis and characterization of **benzhydryl isothiocyanate**.

Conclusion and Future Directions

Benzhydryl isothiocyanate is a well-defined chemical entity with established physical and spectroscopic properties. However, there is a significant gap in the scientific literature regarding its biological activities and mechanisms of action. Given the extensive research on the anticancer and other therapeutic properties of the structurally related benzyl isothiocyanate, **benzhydryl isothiocyanate** represents a promising yet underexplored molecule for drug discovery and development.

Future research should focus on:

- In vitro screening: Assessing the cytotoxic, anti-proliferative, and anti-inflammatory activities of **benzhydryl isothiocyanate** in various cell lines.
- Mechanism of action studies: Investigating the effects of **benzhydryl isothiocyanate** on key cellular signaling pathways implicated in disease, drawing parallels and distinctions with benzyl isothiocyanate.
- Pharmacokinetic and in vivo studies: Evaluating the absorption, distribution, metabolism, excretion, and efficacy of **benzhydryl isothiocyanate** in animal models.

A thorough investigation into the biological properties of **benzhydryl isothiocyanate** is warranted to determine its potential as a novel therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzhydryl isothiocyanate [webbook.nist.gov]
- 2. scbt.com [scbt.com]
- 3. 二苯甲基异硫氰酸盐 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 3550-21-8 Benzhydryl isothiocyanate AKSci 8046BA [aksci.com]
- 5. Some aspects of reactions of benzyl isothiocyanate with bovine sarcoplasmic proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Benzhydryl isothiocyanate [webbook.nist.gov]
- 7. benchchem.com [benchchem.com]
- 8. In vitro and in vivo antitumor activity of benzyl isothiocyanate: a natural product from Tropaeolum majus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Benzyl isothiocyanate inhibits invasion and induces apoptosis via reducing S100A4 expression and increases PUMA expression in oral squamous cell carcinoma cells - PMC [pmc.ncbi.nlm.nih.gov]

- 10. Benzyl isothiocyanate suppresses development and metastasis of murine mammary carcinoma by regulating the Wnt/β-catenin pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Pancreatic tumor suppression by benzyl isothiocyanate is associated with inhibition of PI3K/AKT/FOXO pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Benzyl isothiocyanate (BITC) inhibits migration and invasion of human colon cancer HT29 cells by inhibiting matrix metalloproteinase-2/-9 and urokinase plasminogen (uPA) through PKC and MAPK signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Benzyl isothiocyanate-mediated generation of reactive oxygen species causes cell cycle arrest and induces apoptosis via activation of MAPK in human pancreatic cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Benzyl isothiocyanate induces protective autophagy in human prostate cancer cells via inhibition of mTOR signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Benzyl Isothiocyanate - LKT Labs [lktlabs.com]
- 16. Benzyl Isothiocyanate (BITC) Induces Reactive Oxygen Species-dependent Repression of STAT3 Protein by Down-regulation of Specificity Proteins in Pancreatic Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Benzyl Isothiocyanate (BITC) Induces Reactive Oxygen Species-dependent Repression of STAT3 Protein by Down-regulation of Specificity Proteins in Pancreatic Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [chemical properties and structure of benzhydyl isothiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268038#chemical-properties-and-structure-of-benzhydyl-isothiocyanate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com